

Catalytic Ring-Opening of 3,4-Epoxythiolane: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Epoxythiolane-
1,1-dioxide

Cat. No.: B1328781

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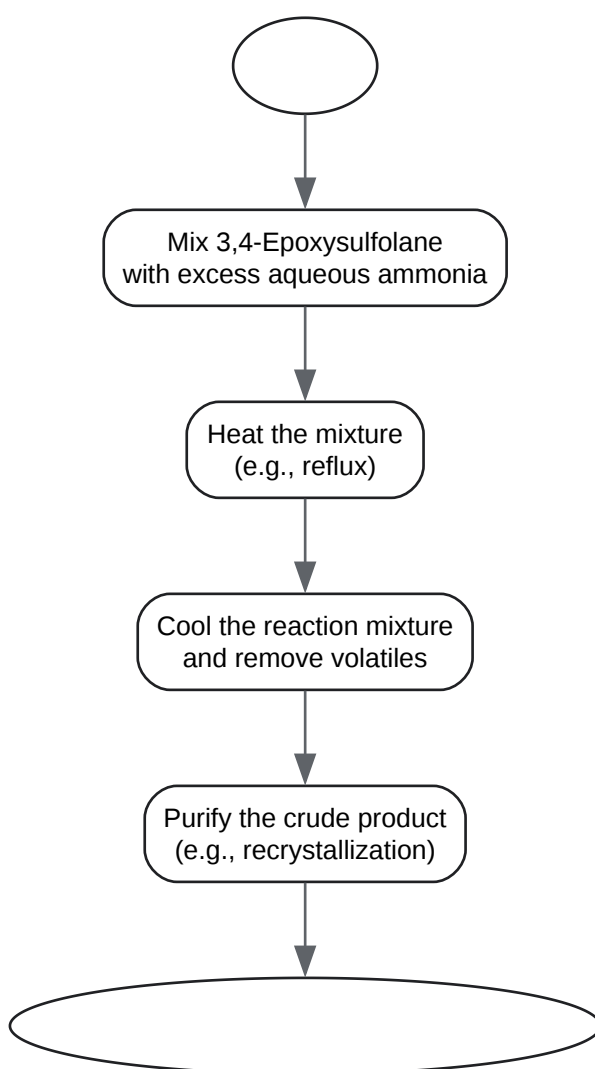
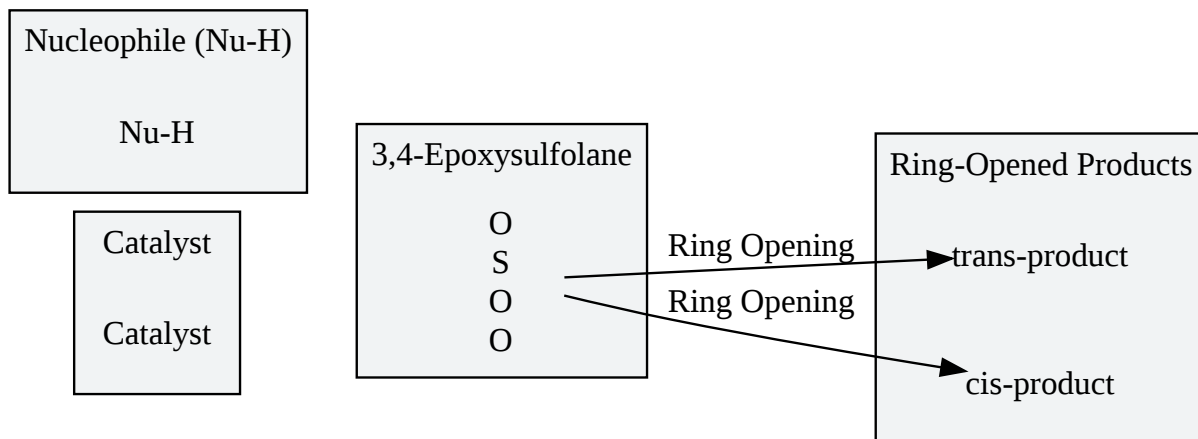
Introduction

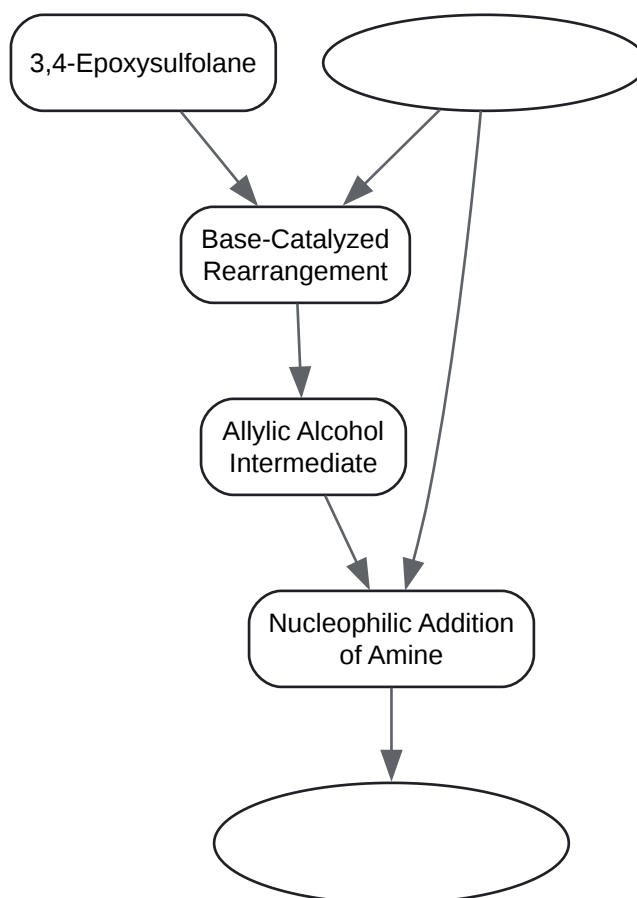
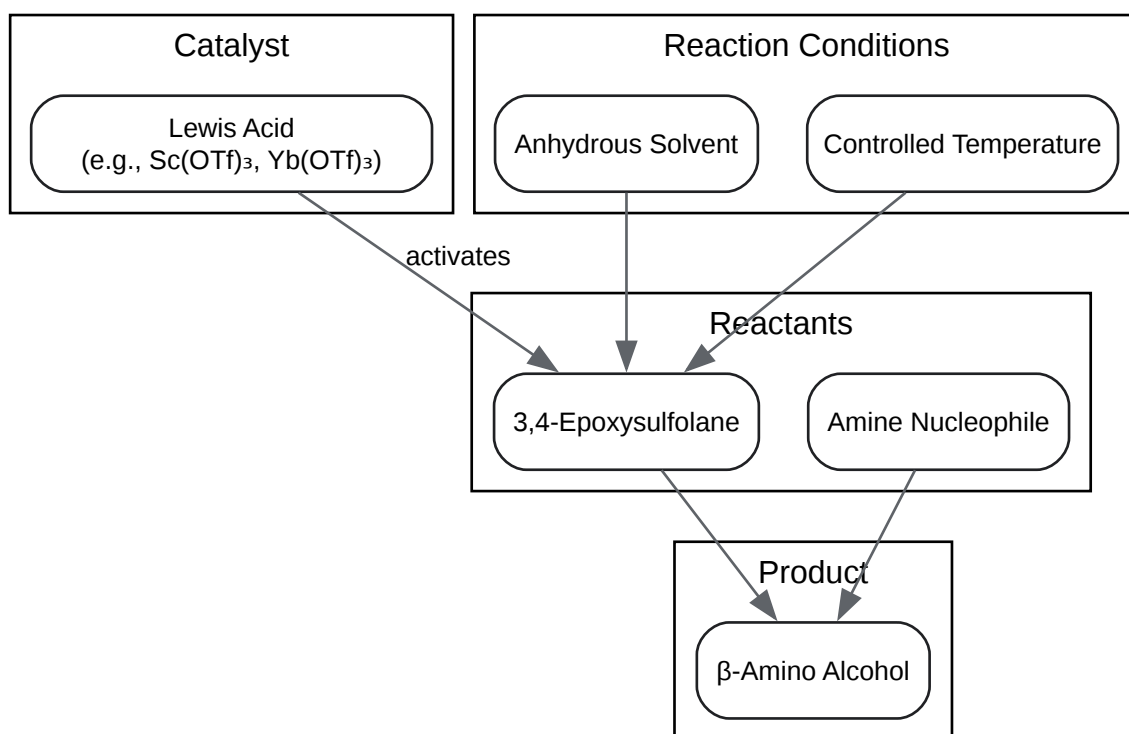
3,4-Epoxythiolane is a valuable and versatile building block in organic synthesis, particularly for the preparation of novel thiolane-based compounds with potential applications in medicinal chemistry and drug development. The thiolane moiety can impart desirable physicochemical properties such as increased polarity and metabolic stability to drug candidates. The strained epoxide ring of 3,4-epoxythiolane is susceptible to nucleophilic attack, allowing for the stereoselective introduction of various functional groups at the C-3 and C-4 positions. This document provides detailed application notes and experimental protocols for the catalytic ring-opening of 3,4-epoxythiolane with a focus on methods relevant to the synthesis of biologically active molecules.

Reaction Overview

The ring-opening of 3,4-epoxythiolane can be achieved using a variety of nucleophiles under different catalytic conditions. The choice of catalyst and reaction conditions plays a crucial role in determining the regioselectivity and stereoselectivity of the reaction, leading to either cis- or trans-3-hydroxy-4-substituted thiolane derivatives.

General Reaction Scheme





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com